

# Application Notes: Methyl Chloroacetate in Williamson Ether Synthesis

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## Compound of Interest

Compound Name: **Methylchloroacetate**

Cat. No.: **B8663774**

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## Introduction

The Williamson ether synthesis is a cornerstone reaction in organic chemistry for the formation of ethers from an organohalide and an alkoxide.<sup>[1]</sup> Developed by Alexander Williamson in 1850, this SN<sub>2</sub> reaction remains one of the simplest and most versatile methods for preparing both symmetrical and asymmetrical ethers.<sup>[1][2]</sup> Methyl chloroacetate (MCA), a bifunctional molecule featuring both an ester and a reactive primary alkyl chloride, serves as a valuable electrophile in this synthesis.<sup>[3]</sup> Its use allows for the introduction of a carboxymethyl group onto an alcohol or phenol, yielding alkoxy- or aryloxyacetate esters. These products are important intermediates in the synthesis of pharmaceuticals, herbicides, and other fine chemicals.<sup>[4][5][6]</sup>

## Applications in Research and Drug Development

Methyl chloroacetate is a versatile chemical intermediate used across numerous industries, particularly in pharmaceutical and agrochemical synthesis.<sup>[7]</sup>

- **Pharmaceutical Synthesis:** MCA is a key building block for various active pharmaceutical ingredients (APIs).<sup>[4][5]</sup> The ether linkage and ester functionality it introduces can be found in a range of therapeutic agents. The reaction allows for the modification of hydroxyl-containing scaffolds to enhance properties like solubility, bioavailability, or target binding.
- **Agrochemical Production:** The phenoxyacetic acid structure, readily accessible via this method (followed by ester hydrolysis), is the core of several well-known herbicides, such as

2,4-D and 2,4,5-T.[\[6\]](#)

- General Organic Synthesis: Beyond specific applications, MCA is used to introduce the chloroacetyl group into molecules, which can then be further functionalized.[\[3\]](#) The resulting alkoxyacetate esters can be hydrolyzed to the corresponding carboxylic acids or participate in further reactions at the ester group.

## Physicochemical Data

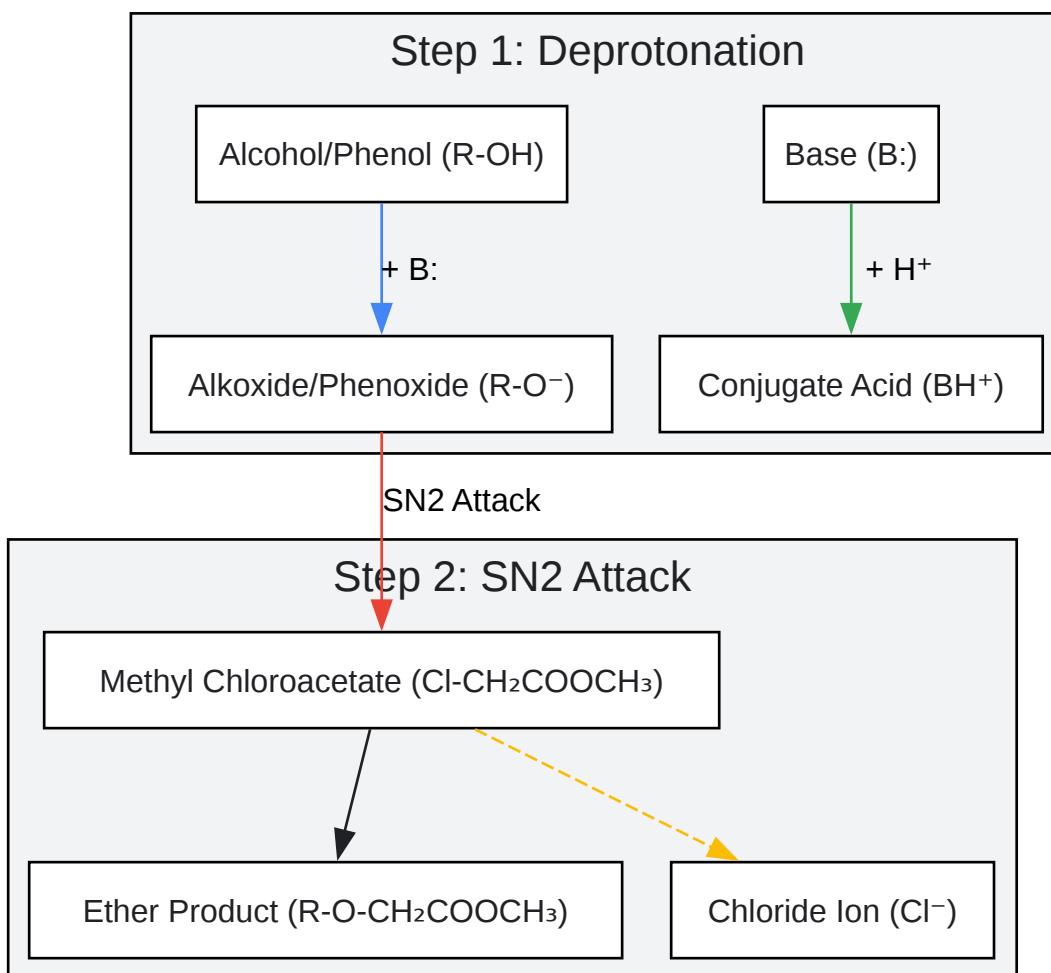
A summary of the key physical and chemical properties of methyl chloroacetate is provided below for reference in experimental design.

Property	Value
CAS Number	96-34-4 <a href="#">[5]</a>
Molecular Formula	C <sub>3</sub> H <sub>5</sub> ClO <sub>2</sub> <a href="#">[8]</a>
Molecular Weight	108.52 g/mol <a href="#">[5]</a>
Appearance	Colorless liquid <a href="#">[5]</a> <a href="#">[8]</a>
Odor	Sharp, pungent <a href="#">[4]</a> <a href="#">[5]</a>
Boiling Point	129 °C <a href="#">[5]</a>
Melting Point	-33 °C <a href="#">[5]</a>
Density	1.238 g/cm <sup>3</sup> at 20°C <a href="#">[5]</a>
Purity (Typical)	≥99.0% <a href="#">[4]</a>

## Reaction Mechanism and Experimental Workflow

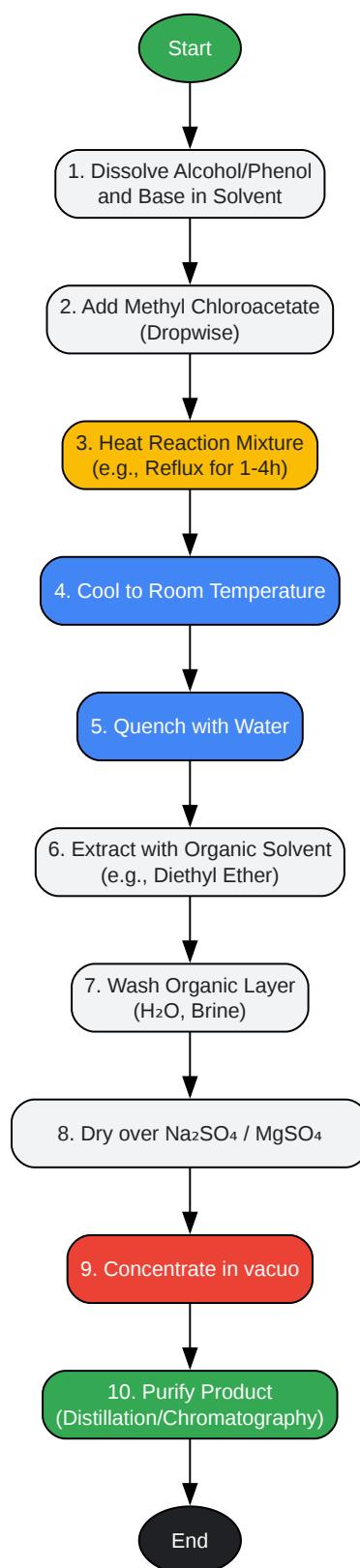
The reaction proceeds via a standard SN<sub>2</sub> mechanism. First, a base is used to deprotonate the alcohol or phenol, forming a more nucleophilic alkoxide or phenoxide. This nucleophile then attacks the electrophilic carbon of methyl chloroacetate, displacing the chloride leaving group to form the ether product.

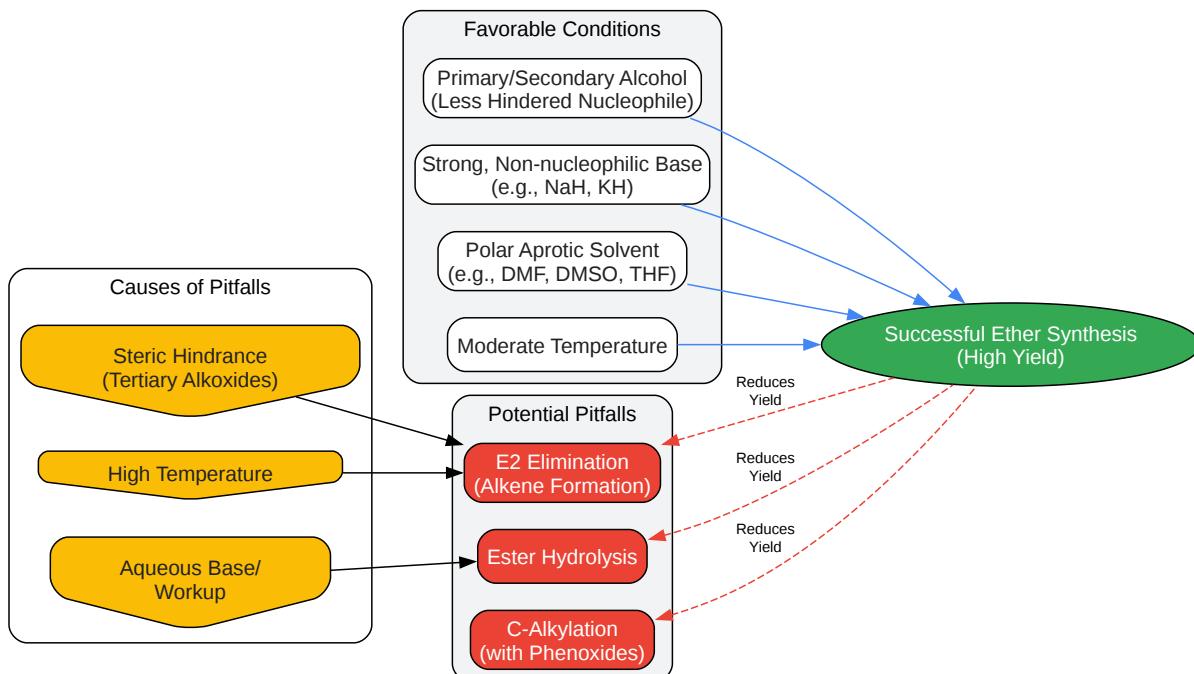
## Williamson Ether Synthesis Mechanism

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**Caption:** General mechanism of the Williamson ether synthesis using an alcohol/phenol and methyl chloroacetate.

A typical experimental workflow involves the sequential addition of reagents, a reaction period under heat, and a standard aqueous workup to isolate the product.





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